

commercial availability of 2-Iodo-4-methylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Iodo-4-methylbenzoic acid

Cat. No.: B1587636

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An In-Depth Technical Guide to **2-Iodo-4-methylbenzoic Acid**: Commercial Availability, Synthesis, and Applications

Introduction

2-Iodo-4-methylbenzoic acid (CAS No. 1829-21-6) is a substituted aromatic carboxylic acid that serves as a pivotal building block in modern organic synthesis.^[1] Its unique structural features—a carboxylic acid group for derivatization and an iodine atom that acts as a versatile synthetic handle—make it a valuable intermediate for researchers, particularly those in medicinal chemistry and drug development. The strategic placement of the iodo and methyl groups on the benzoic acid scaffold allows for the regio-controlled synthesis of complex molecular architectures. This guide provides a comprehensive overview of its commercial availability, key physicochemical properties, synthetic methodologies, and critical applications, with a focus on its role in the pharmaceutical industry.

Commercial Availability and Sourcing

2-Iodo-4-methylbenzoic acid is readily available from a variety of chemical suppliers, catering to both small-scale research and larger-scale development needs. Purity levels typically range from 95% to over 99%, ensuring suitability for sensitive synthetic applications. When sourcing this reagent, it is crucial to consider purity, quantity, and supplier reliability to ensure reproducible experimental outcomes.

Table 1: Commercial Supplier Overview for **2-Iodo-4-methylbenzoic Acid**

Supplier	Purity Levels Offered	Common Packaging Sizes
Ambeed, Inc.	95%	Custom
Hangzhou J&H Chemical Co., Ltd.	99%	500g
HANGZHOU LEAP CHEM CO., LTD.	98%	1kg
Win-Win Chemical CO., Limited	98%	5g
Career Henan Chemical Co.	98% (Industrial grade)	10g
AChemBlock	95%	Custom

This table is a representative sample and not exhaustive. Researchers should verify current stock and purity with individual suppliers.[\[2\]](#)[\[3\]](#)

Physicochemical Properties and Spectroscopic Profile

A thorough understanding of the compound's physical and spectroscopic properties is essential for its correct identification and use in synthetic protocols.

Table 2: Key Physicochemical Properties

Property	Value	Reference
CAS Number	1829-21-6	
Molecular Formula	C ₈ H ₇ IO ₂	[1]
Molecular Weight	262.04 g/mol	[1][2]
Appearance	Solid	
Storage	Keep in a dark place, sealed in dry, 2-8°C	
Dissociation Constant	4.22 at 25 °C	

Spectroscopic analysis is the cornerstone of structural verification. While complete spectral data for **2-Iodo-4-methylbenzoic acid** should be obtained from the supplier's Certificate of Analysis (CoA), typical analytical data includes ¹H NMR, ¹³C NMR, and Mass Spectrometry.[1] For illustrative purposes, the ¹H NMR data for the related isomer, 2-Iodo-5-methylbenzoic acid, is presented below, as it showcases the characteristic shifts expected for this class of compounds.[4]

Table 3: Representative ¹H NMR Data for an Isomer (2-Iodo-5-methylbenzoic acid)

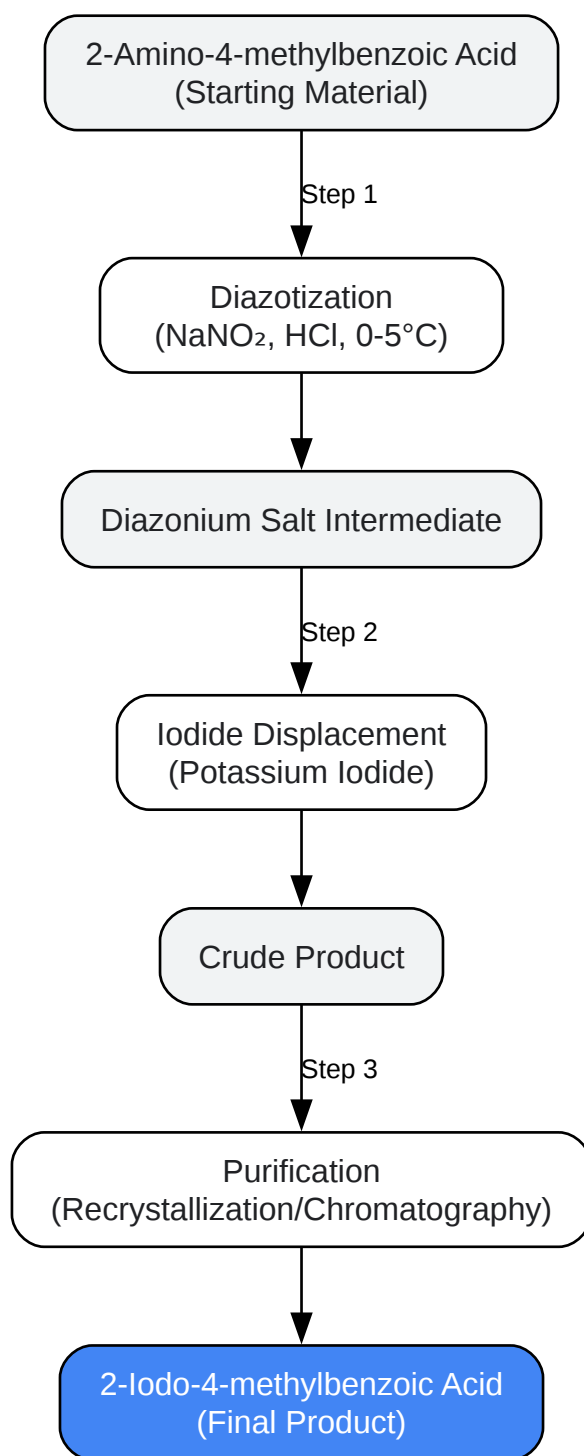
Proton Assignment	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]	Solvent
H-6	7.91	Doublet (d)	8.2	CDCl ₃
H-4	7.84	Doublet (d)	1.8	CDCl ₃
H-3	7.02	Doublet of doublets (dd)	8.2, 1.8	CDCl ₃
-CH ₃	2.36	Singlet (s)	-	CDCl ₃

Note: Data is for the isomer 2-Iodo-5-methylbenzoic acid and serves as an example.[4] The carboxylic acid proton is often broad and its position is variable.

Synthetic Pathways: A Technical Protocol

The synthesis of iodinated benzoic acids often proceeds via a Sandmeyer-type reaction, starting from the corresponding aminobenzoic acid. This classic and reliable method involves diazotization of the amine followed by displacement with an iodide salt.

Workflow for the Synthesis of Iodo-Methylbenzoic Acids



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Caption: General synthetic workflow for **2-Iodo-4-methylbenzoic acid**.

Detailed Experimental Protocol (General Method)

This protocol is a generalized procedure based on the synthesis of related iodo-aromatic compounds.[\[5\]](#)[\[6\]](#)

- Diazotization:
 - Suspend the starting material, 2-Amino-4-methylbenzoic acid, in a solution of dilute hydrochloric acid in a reaction vessel.
 - Cool the suspension to 0-5°C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise, ensuring the temperature remains below 5°C.
 - Continue stirring the mixture at this temperature for an additional 25-30 minutes after the addition is complete to ensure full formation of the diazonium salt.
- Iodide Displacement:
 - In a separate flask, dissolve potassium iodide (KI) in water.
 - Add this potassium iodide solution dropwise to the cold diazonium salt suspension. Effervescence (release of N_2 gas) will be observed.
 - After the addition is complete, allow the mixture to warm to room temperature and then heat gently (e.g., at reflux) for 1-2 hours to drive the reaction to completion.[\[5\]](#)
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - If a precipitate (the crude product) has formed, collect it by vacuum filtration.
 - To remove excess iodine, wash the crude product with an aqueous solution of sodium thiosulfate until the color disappears.[\[5\]](#)
 - Further purification can be achieved by dissolving the crude solid in a suitable organic solvent like ether, washing with water and brine, drying over anhydrous sodium sulfate, and concentrating under reduced pressure.[\[5\]](#)

- The final product can be obtained in high purity through recrystallization from an appropriate solvent system (e.g., ethanol/water).

Applications in Research and Drug Development

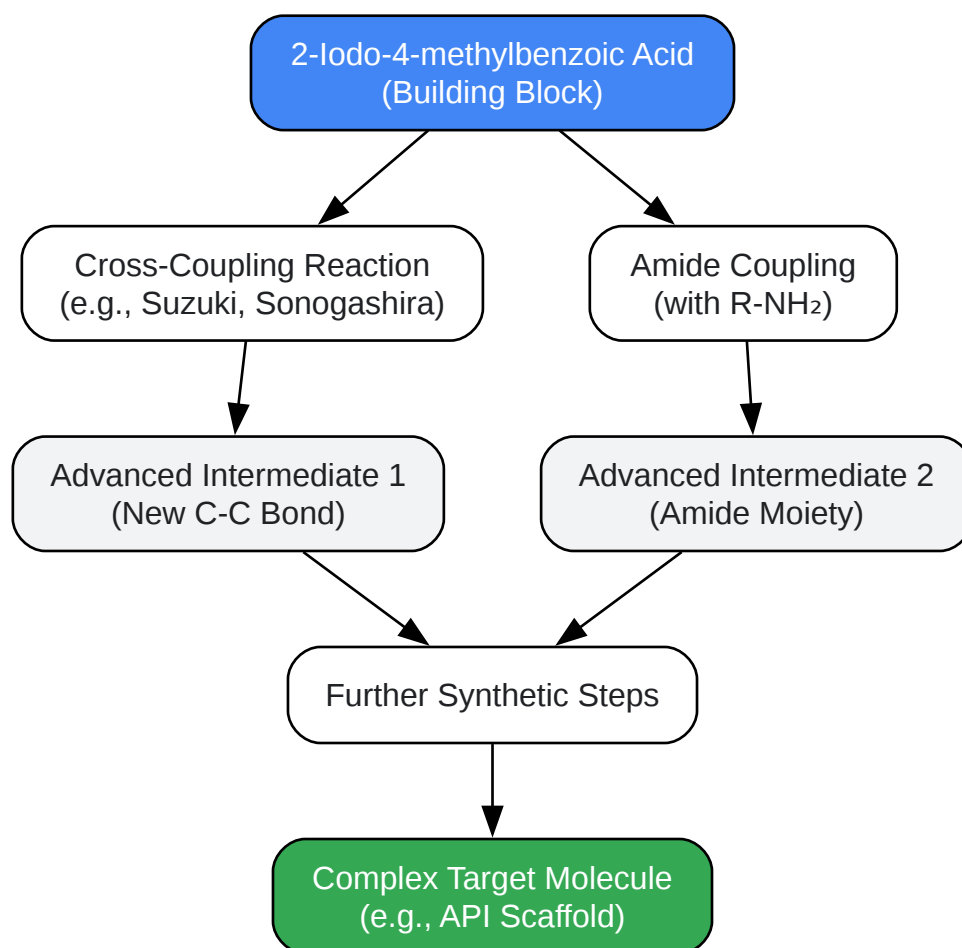
The true value of **2-Iodo-4-methylbenzoic acid** lies in its utility as a versatile intermediate. The iodine atom is an excellent leaving group for transition-metal-catalyzed cross-coupling reactions, while the carboxylic acid moiety provides a site for amidation or esterification.

Key Synthetic Transformations:

- **Cross-Coupling Reactions:** The C-I bond is highly reactive in Suzuki, Sonogashira, Heck, and Buchwald-Hartwig amination reactions, allowing for the facile introduction of aryl, alkynyl, alkenyl, and amino groups, respectively. This is a cornerstone of modern drug discovery for building molecular complexity.
- **Amide Bond Formation:** The carboxylic acid can be readily converted to an amide by coupling with a primary or secondary amine using standard coupling reagents (e.g., EDC, HATU). This is one of the most common linkages found in pharmaceutical agents.
- **Esterification:** Reaction with an alcohol under acidic conditions (Fischer esterification) or via an acid chloride intermediate yields the corresponding ester.

Role as a Pharmaceutical Building Block

Isomers of iodo-methylbenzoic acid are critical in the synthesis of major pharmaceuticals. For instance, 5-Iodo-2-methylbenzoic acid is a key intermediate in the production of Canagliflozin, a medication for managing type 2 diabetes.[7] Similarly, 2-Iodo-5-methylbenzoic acid is a documented precursor in the synthesis of Suvorexant, a dual orexin receptor antagonist for treating insomnia.[8] These examples underscore the importance of this class of compounds in constructing the core scaffolds of pharmacologically active molecules.



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Caption: Logical workflow from building block to complex pharmaceutical agent.

Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage of **2-Iodo-4-methylbenzoic acid** are paramount for safety.

- Hazards: The compound may cause an allergic skin reaction, skin irritation, and serious eye irritation.[9][10] It is also considered harmful to aquatic life.
- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, safety goggles, and a lab coat.[10][11] If dust formation is likely, use respiratory protection.[11]
- Handling: Handle in a well-ventilated area, such as a fume hood. Avoid breathing dust and prevent contact with skin and eyes.[9][12] Wash hands thoroughly after handling.[12]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][12] For long-term stability, keep in a dark place at refrigerated temperatures (2-8°C).

Conclusion

2-Iodo-4-methylbenzoic acid is a commercially accessible and highly valuable reagent for chemical synthesis. Its dual functionality enables a wide range of synthetic transformations, making it an indispensable building block for constructing complex organic molecules. For researchers and professionals in drug development, a firm grasp of its properties, synthetic routes, and safe handling procedures is essential for leveraging its full potential in the creation of novel therapeutics and functional materials.

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- To cite this document: BenchChem. [commercial availability of 2-Iodo-4-methylbenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587636#commercial-availability-of-2-iodo-4-methylbenzoic-acid]

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